

# Personal protective equipment for handling ASN04421891

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## Compound of Interest

Compound Name: ASN04421891

Cat. No.: B1665288

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## Essential Safety and Handling Guide for ASN04421891

For Researchers, Scientists, and Drug Development Professionals: Immediate Safety and Logistical Information for Handling **ASN04421891**

This document provides critical safety protocols, operational guidelines, and disposal plans for the potent GPR17 receptor modulator, **ASN04421891** (CAS Number: 570365-12-7). Adherence to these procedures is essential to ensure a safe laboratory environment and to minimize risks associated with the handling of this compound.

## Key Safety and Physical Data

A summary of essential quantitative data for **ASN04421891** is presented below for quick reference and comparison. This information is compiled from available safety data sheets.

Parameter	Value	Source
Chemical Name	ASN04421891	TargetMol
CAS Number	570365-12-7	TargetMol
Molecular Formula	Not Available	-
Molecular Weight	Not Available	-
Appearance	Not Available	-
Purity	Not Available	-
Solubility	Not Available	-
Storage Conditions	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	TargetMol

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **ASN04421891**, the following personal protective equipment is mandatory.

- Hand Protection: Wear chemical-impermeable gloves.
- Eye and Face Protection: Use safety goggles with side shields.
- Skin and Body Protection: Wear suitable protective clothing. In case of dust or aerosol formation, use a suitable respirator.
- General Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

## Experimental Protocols: Handling, Storage, and Disposal

Strict adherence to the following protocols is crucial for the safe handling and disposal of **ASN04421891**.

## Handling and Storage

- Handle the compound in a well-ventilated area to avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.
- Store the container tightly closed in a dry, cool, and well-ventilated place.
- Keep the compound away from incompatible materials and foodstuff containers.

## Accidental Release Measures

In the event of a spill or accidental release of **ASN04421891**, follow these steps:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Prevent further leakage or spillage if it is safe to do so.
- Collect the spillage using spark-proof tools and explosion-proof equipment.
- Place the collected material in a suitable, closed container for disposal.
- Do not let the chemical enter drains.

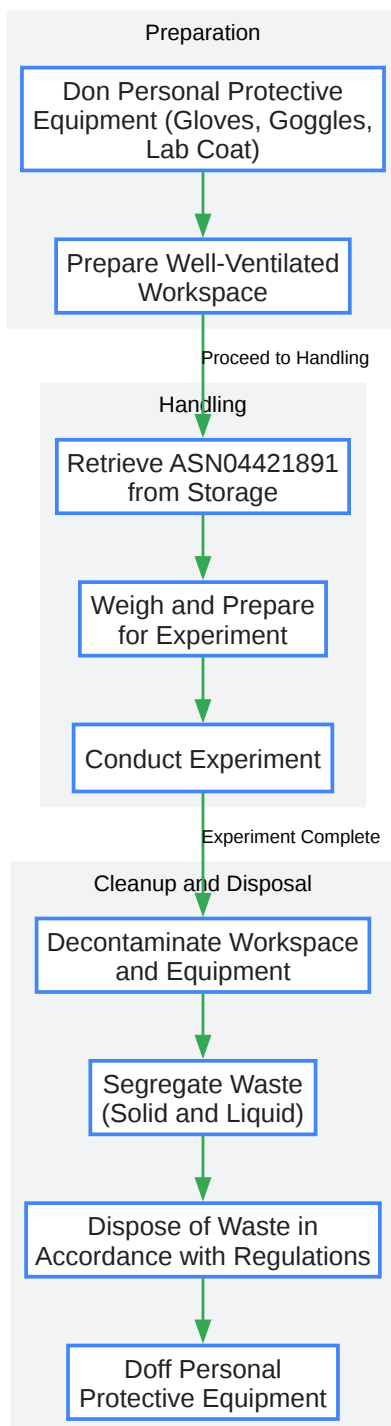
## Disposal Plan

Dispose of **ASN04421891** and its container in accordance with applicable local, regional, and national laws and regulations. The disposal must be carried out at an appropriate treatment and disposal facility. Discharge into the environment must be avoided.

## Visualized Workflows and Pathways

The following diagrams provide a visual representation of the handling and disposal workflow for **ASN04421891**, as well as its known signaling pathway.

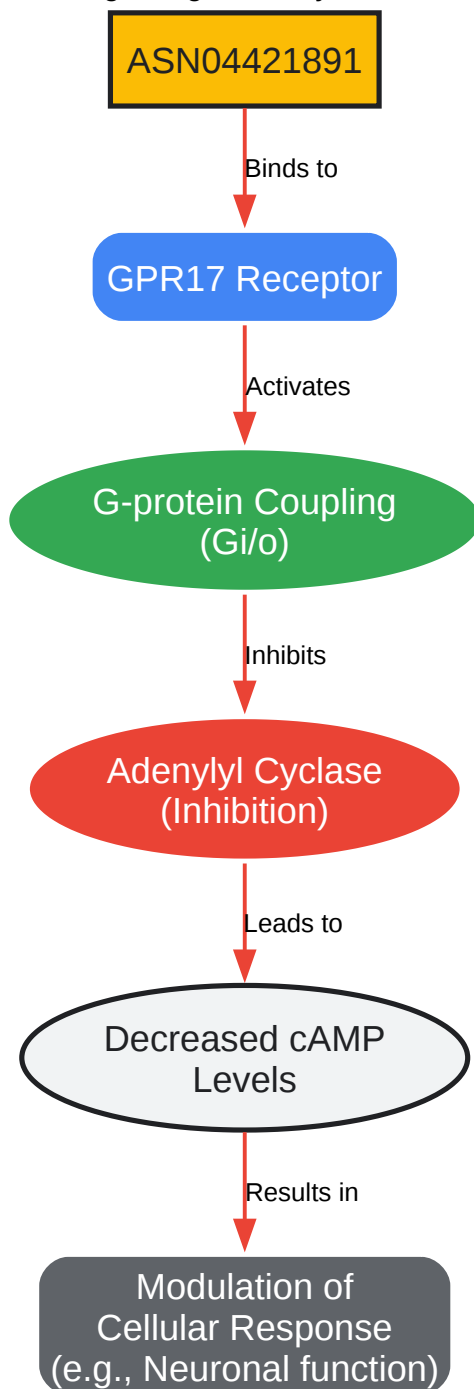
Workflow for Handling and Disposal of ASN04421891



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Caption: A step-by-step workflow for the safe handling and disposal of **ASN04421891**.

ASN04421891 Signaling Pathway via GPR17 Receptor



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Caption: The signaling pathway of **ASN04421891** as a modulator of the GPR17 receptor.

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